

Application Notes and Protocols for PY-60 in Cell Culture Studies

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Compound of Interest

Compound Name: YAP activator PY-60

Cat. No.: B8195906

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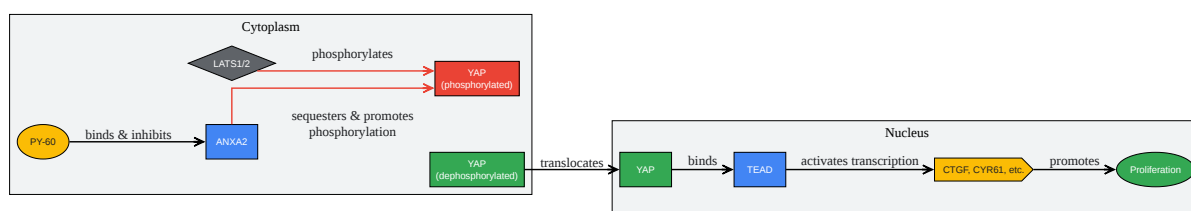
Introduction

PY-60 is a small molecule activator of the transcriptional co-activator Yes-associated protein (YAP). It functions by directly targeting and inhibiting Annexin A2 (ANXA2), a key scaffolding protein in the Hippo signaling pathway. Under normal conditions, particularly at high cell density, ANXA2 sequesters YAP at the plasma membrane, facilitating its inhibitory phosphorylation by LATS1/2 kinases. PY-60 competitively binds to ANXA2, disrupting its interaction with YAP and preventing this inhibitory phosphorylation. Consequently, dephosphorylated and active YAP translocates to the nucleus, where it associates with TEAD transcription factors to initiate the expression of pro-proliferative and anti-apoptotic genes. These application notes provide detailed protocols for utilizing PY-60 in cell culture studies to investigate the Hippo-YAP signaling pathway.

Mechanism of Action of PY-60

The mechanism of PY-60 revolves around its interaction with ANXA2, a crucial negative regulator of YAP activity. At high cell densities, ANXA2 is localized at the cell membrane and binds to YAP, facilitating its phosphorylation by the LATS1/2 kinases. This phosphorylation event leads to the cytoplasmic retention and subsequent degradation of YAP, thereby keeping its transcriptional activity in check.

PY-60 acts as an antagonist to this process. By binding directly to ANXA2, PY-60 liberates YAP from its membrane-bound sequestration. This allows YAP to remain in a dephosphorylated, active state. Active YAP then translocates to the nucleus, where it complexes with TEAD transcription factors to drive the expression of target genes such as CTGF and CYR61, promoting cell proliferation and survival.



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Figure 1: Simplified signaling pathway of PY-60 action.

Quantitative Data Summary

The following table summarizes the effective concentrations of PY-60 in various cell lines and assays. This data can be used as a starting point for experimental design, though optimal concentrations may vary depending on the specific cell line and experimental conditions.

Cell Line	Assay Type	Parameter	Value (μM)	Reference
293A-TEAD-LUC	Luciferase Reporter	EC50	1.5 - 1.6	[1][2]
HEK293A	Transcriptional Response (RT-qPCR)	Effective Concentration	10	[3]
HEKa	Proliferation Assay	Effective Concentration	1	[3]
293A	Western Blot (YAP dephosphorylation)	Effective Concentration	20	[4]
MCF10A, HEK293T, H69, HaCaT	Transcriptional Response (RT-qPCR)	Effective Concentration	Not specified	[1][2]

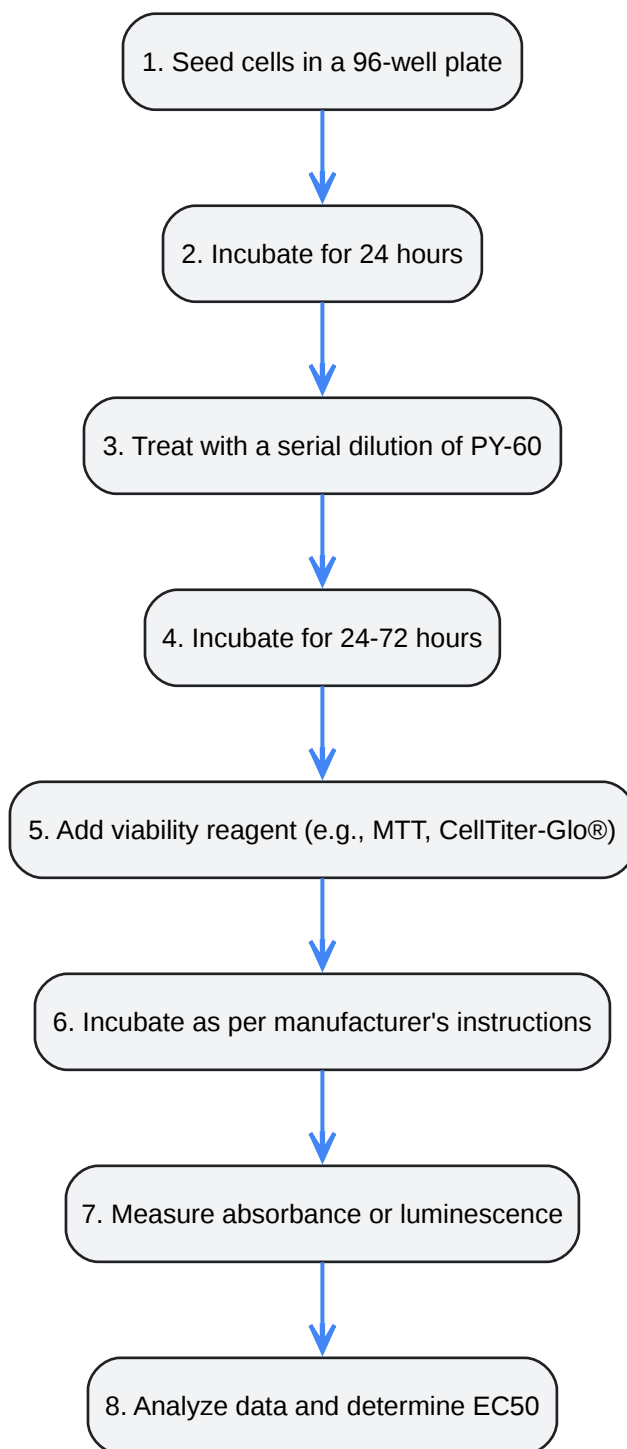
Experimental Protocols

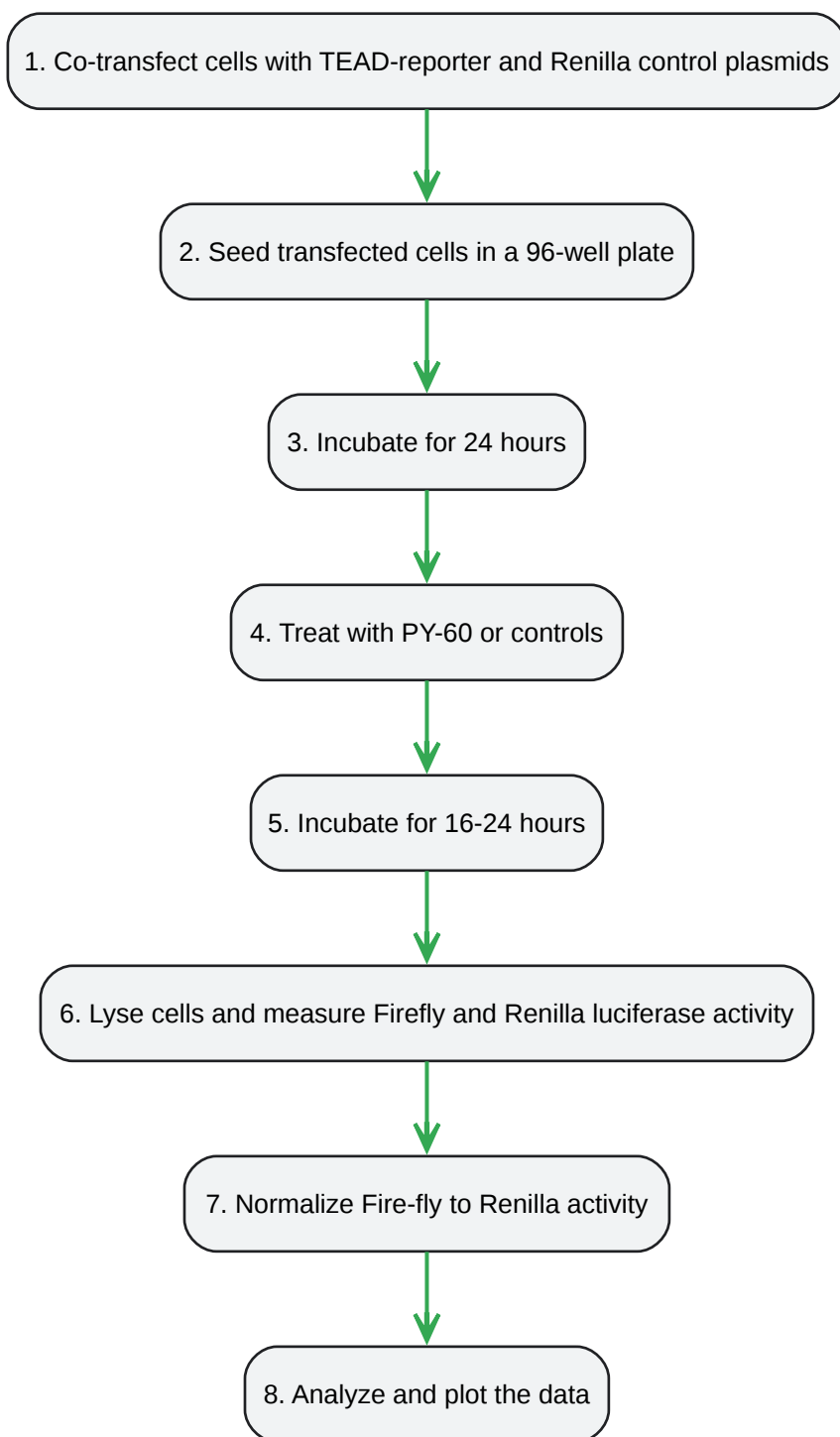
Preparation of PY-60 Stock Solution

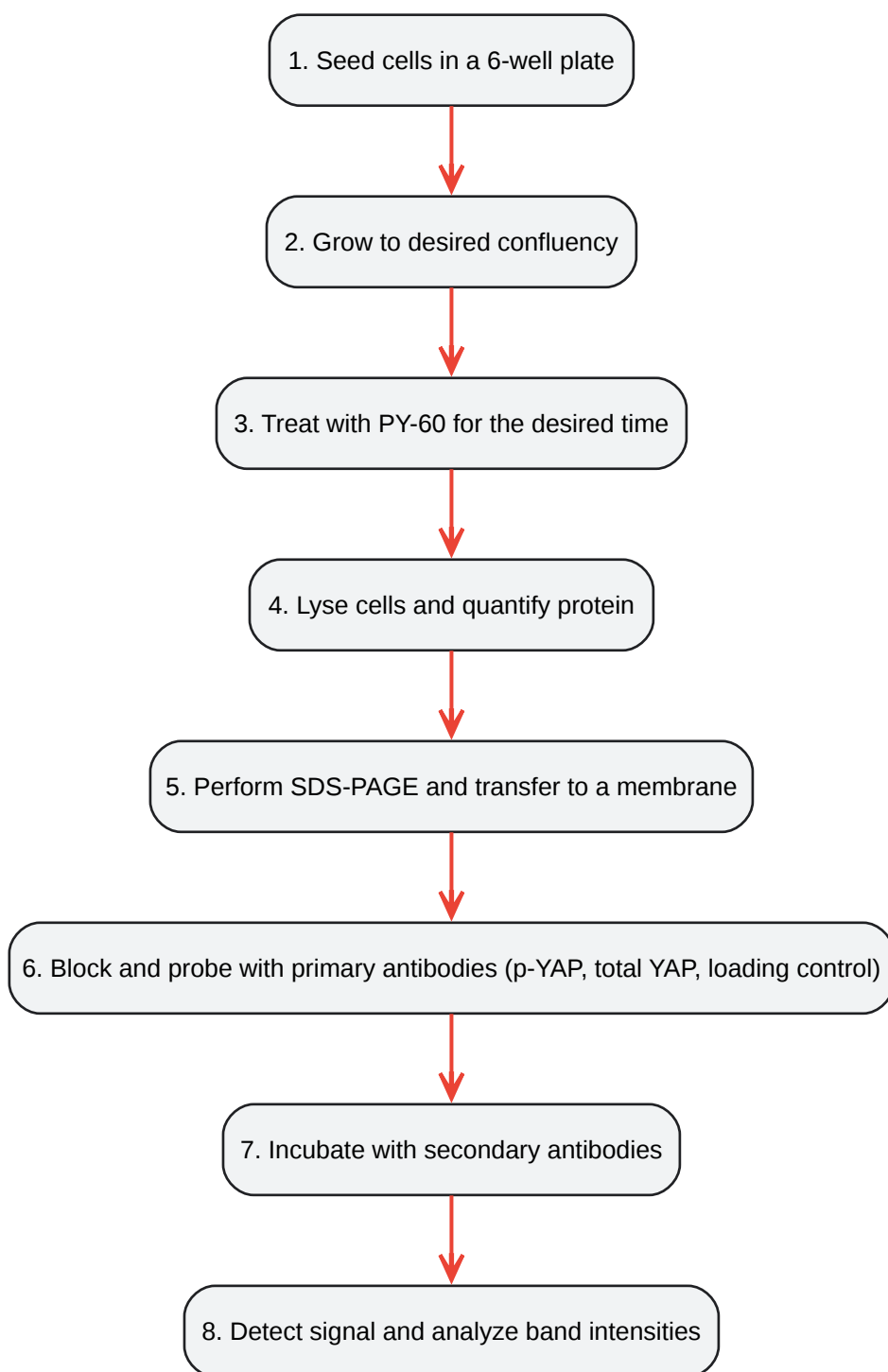
- Solvent Selection: PY-60 is soluble in dimethyl sulfoxide (DMSO).
- Stock Concentration: Prepare a high-concentration stock solution, for example, 10 mM or 20 mM, in sterile DMSO.
- Storage: Aliquot the stock solution into small volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.

Protocol 1: Cell Viability/Proliferation Assay (e.g., MTT or CellTiter-Glo®)

This protocol is designed to assess the effect of PY-60 on cell proliferation.







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